

An In-depth Technical Guide to Stigmasterol-d5: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Stigmasterol-d5

Cat. No.: B15556724

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This technical guide provides a comprehensive overview of **Stigmasterol-d5**, a deuterated analog of the naturally occurring phytosterol, stigmasterol. Designed for researchers, scientists, and drug development professionals, this document details its chemical structure, physicochemical properties, and its critical role as an internal standard in quantitative analytical methods. Furthermore, it delves into the biological activities and associated signaling pathways of its non-deuterated counterpart, providing valuable context for its application in various research fields.

Chemical Structure and Properties of Stigmasterol-d5

Stigmasterol-d5 is a stable isotope-labeled version of stigmasterol, where five hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of stigmasterol in complex biological matrices. The increased mass allows for its differentiation from the endogenous analyte while maintaining similar chemical and physical properties.

While the exact positions of the five deuterium atoms can vary between different commercial batches, they are typically located on the ethyl group of the side chain to minimize any potential

impact on the molecule's chromatographic behavior relative to the unlabeled stigmasterol. The structure shown below represents a common labeling pattern.

Chemical Structure:

 Stigmasterol-d5-1 Chemical Structure

Image Source: MedChemExpress[1][2]

Physicochemical Properties of **Stigmasterol-d5**:

Property	Value	Reference
CAS Number	2260669-29-0	[1][3]
Molecular Formula	C ₂₉ H ₄₃ D ₅ O	[3][4][5]
Molecular Weight	417.72 g/mol	[3]
Appearance	White to off-white solid/powder	
Purity	>99% (by HPLC)	
Storage	-20°C	[5]
Solubility	Soluble in alcohols	[6]

Physicochemical Properties of Stigmasterol (for comparison):

Property	Value	Reference
CAS Number	83-48-7	[7]
Molecular Formula	C ₂₉ H ₄₈ O	[7]
Molecular Weight	412.7 g/mol	[7]
Melting Point	165-167 °C	
Boiling Point	509.8 °C at 760 mmHg	
Solubility	Insoluble in water, soluble in many organic solvents	[6]

Experimental Protocols

General Protocol for the Synthesis of Deuterated Sterols

A specific, detailed synthesis protocol for **Stigmasterol-d5** is not readily available in the public domain, as it is often proprietary information of the manufacturers. However, a general approach for the synthesis of deuterated sterols involves the use of deuterated reagents at a specific step in the synthetic pathway of the target molecule.

For instance, to introduce deuterium atoms into the side chain of stigmasterol, a common strategy involves the Wittig reaction or a similar olefination reaction using a deuterated phosphonium ylide or a related deuterated reagent. The synthesis would typically start from a stigmasterol-derived aldehyde or ketone, which is then reacted with the deuterated fragment to build the desired side chain with incorporated deuterium atoms. Subsequent purification steps, such as column chromatography and recrystallization, are necessary to obtain the final high-purity product.

Quantitative Analysis of Stigmasterol using **Stigmasterol-d5** as an Internal Standard by LC-MS/MS

This protocol provides a general framework for the quantification of stigmasterol in a biological matrix (e.g., vegetable oil) using **Stigmasterol-d5** as an internal standard. The parameters should be optimized for the specific instrument and matrix being analyzed.

2.2.1. Sample Preparation (from Vegetable Oil)

- Saponification:
 - Accurately weigh approximately 100 mg of the oil sample into a glass tube.
 - Add a known amount of **Stigmasterol-d5** internal standard solution (e.g., 100 µL of a 10 µg/mL solution in ethanol).
 - Add 2 mL of 2 M potassium hydroxide in ethanol.
 - Seal the tube and heat at 60°C for 1 hour to saponify the sterol esters.
- Extraction:

- After cooling to room temperature, add 2 mL of water and 2 mL of n-hexane.
- Vortex vigorously for 2 minutes and then centrifuge at 3000 x g for 5 minutes to separate the layers.
- Carefully transfer the upper hexane layer containing the unsaponifiable fraction (including free sterols) to a new tube.
- Repeat the extraction of the aqueous layer with another 2 mL of n-hexane and combine the hexane fractions.
- Evaporation and Reconstitution:
 - Evaporate the combined hexane extracts to dryness under a stream of nitrogen.
 - Reconstitute the residue in 1 mL of the initial mobile phase (e.g., acetonitrile/methanol).
 - Filter the reconstituted sample through a 0.22 μ m syringe filter into an LC vial.

2.2.2. LC-MS/MS Parameters

Parameter	Recommended Conditions
LC System	Agilent 1200 series or equivalent
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile/Methanol (50:50, v/v) with 0.1% formic acid
Gradient	Start with 80% B, increase to 100% B over 10 min, hold for 5 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer (e.g., Sciex 6500)
Ionization Source	Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI), positive mode
Ion Source Temp.	400°C (APCI)
MRM Transitions	Stigmasterol: Q1 m/z 395.4 -> Q3 m/z 255.2 Stigmasterol-d5: Q1 m/z 400.4 -> Q3 m/z 255.2 (or other appropriate fragment)

Note: The MRM transitions should be optimized by infusing standard solutions of stigmasterol and **Stigmasterol-d5** into the mass spectrometer. The transition for **Stigmasterol-d5** will depend on the location of the deuterium atoms.

2.2.3. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of the stigmasterol analyte to the peak area of the **Stigmasterol-d5** internal standard against the concentration of the

stigmasterol standards.

- Determine the concentration of stigmasterol in the samples by interpolating the peak area ratios from the calibration curve.

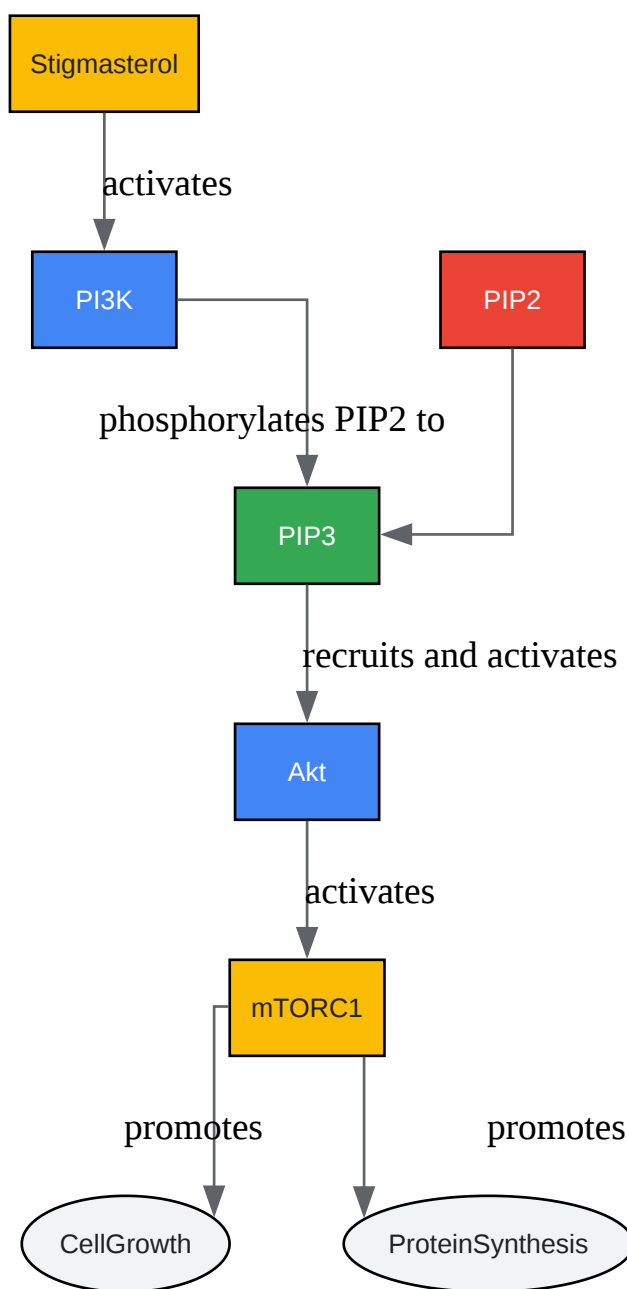
Biological Activity and Signaling Pathways of Stigmasterol

Stigmasterol, the non-deuterated form of **Stigmasterol-d5**, is a widely studied phytosterol with a range of biological activities. Understanding these activities provides a crucial background for research involving its deuterated analog.

Stigmasterol has been shown to possess anti-inflammatory, anti-osteoarthritic, anti-hypercholesterolemic, anti-tumor, and neuroprotective properties. These effects are mediated through its interaction with various cellular signaling pathways.

Key Signaling Pathways Modulated by Stigmasterol

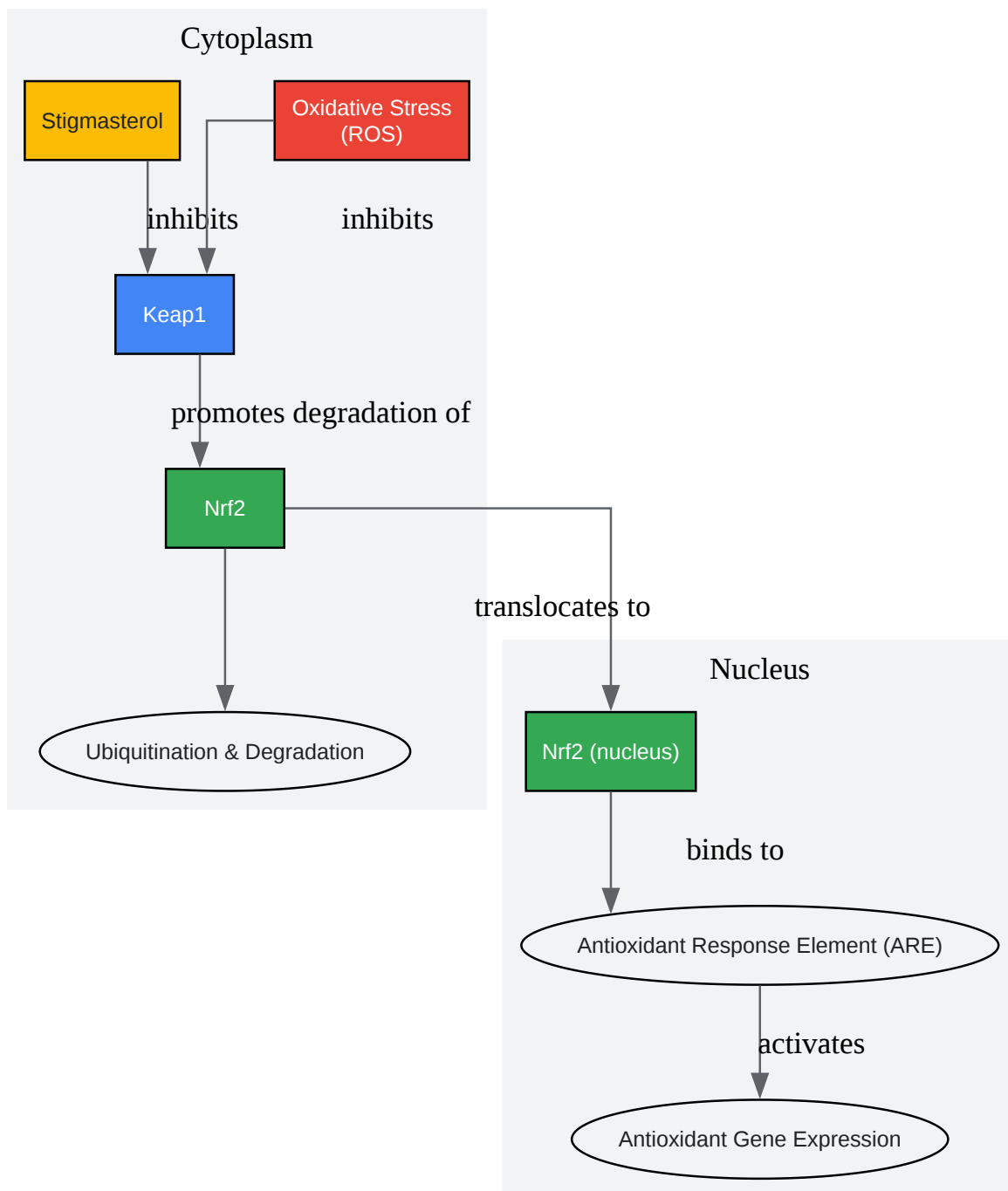
mTOR Signaling Pathway: Stigmasterol has been found to activate the mTOR (mammalian target of rapamycin) pathway, which is a central regulator of cell growth, proliferation, and metabolism.



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Caption: Stigmasterol-mediated activation of the mTOR signaling pathway.

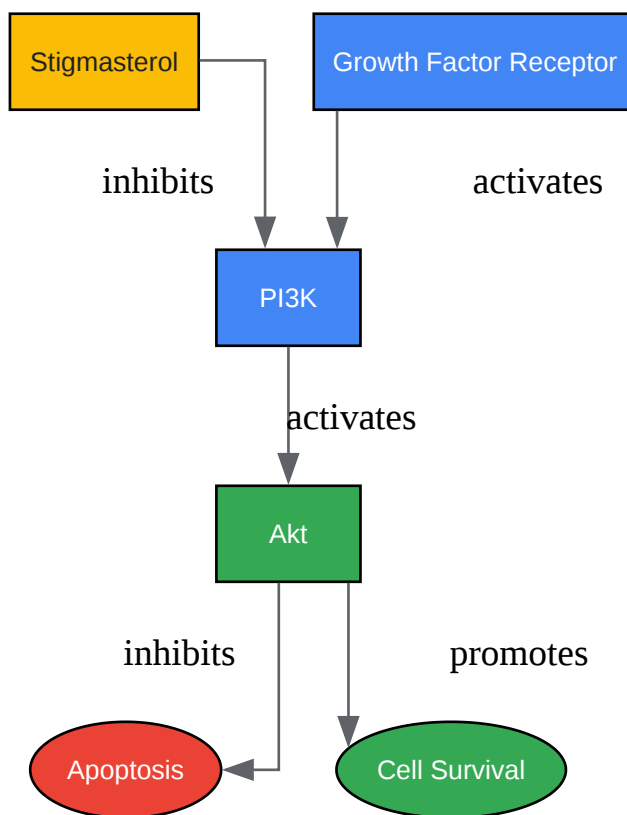
Keap1/Nrf2 Pathway: Stigmasterol can activate the Keap1/Nrf2 pathway, a key regulator of the cellular antioxidant response. This contributes to its neuroprotective and anti-inflammatory effects.



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Caption: Stigmasterol's role in the Keap1/Nrf2 antioxidant pathway.

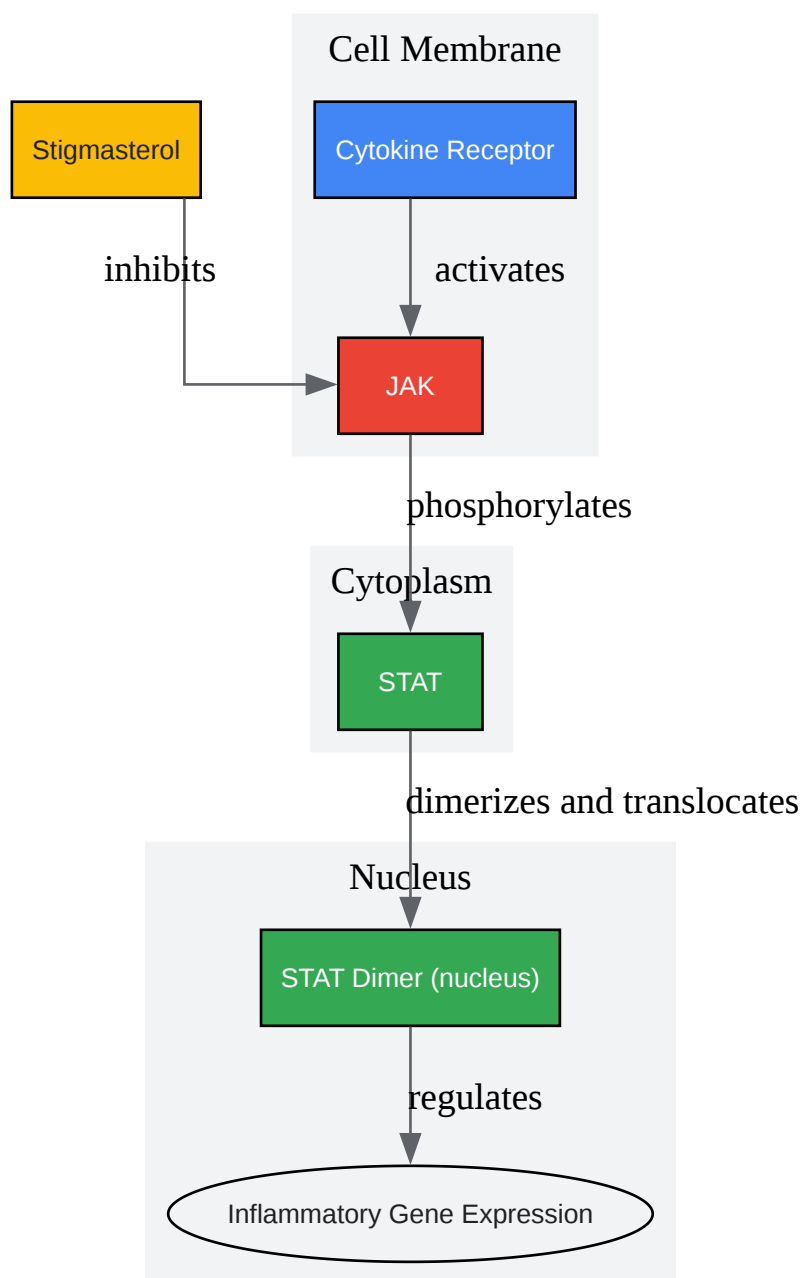
PI3K/Akt Signaling Pathway: This pathway is crucial for cell survival and proliferation and is often dysregulated in cancer. Stigmasterol has been shown to modulate this pathway, contributing to its anti-cancer properties.



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Caption: Stigmasterol's modulation of the PI3K/Akt signaling pathway.

JAK/STAT Signaling Pathway: The JAK/STAT pathway is involved in immunity, inflammation, and cell growth. Stigmasterol can influence this pathway, which is relevant to its immunomodulatory and anti-inflammatory effects.

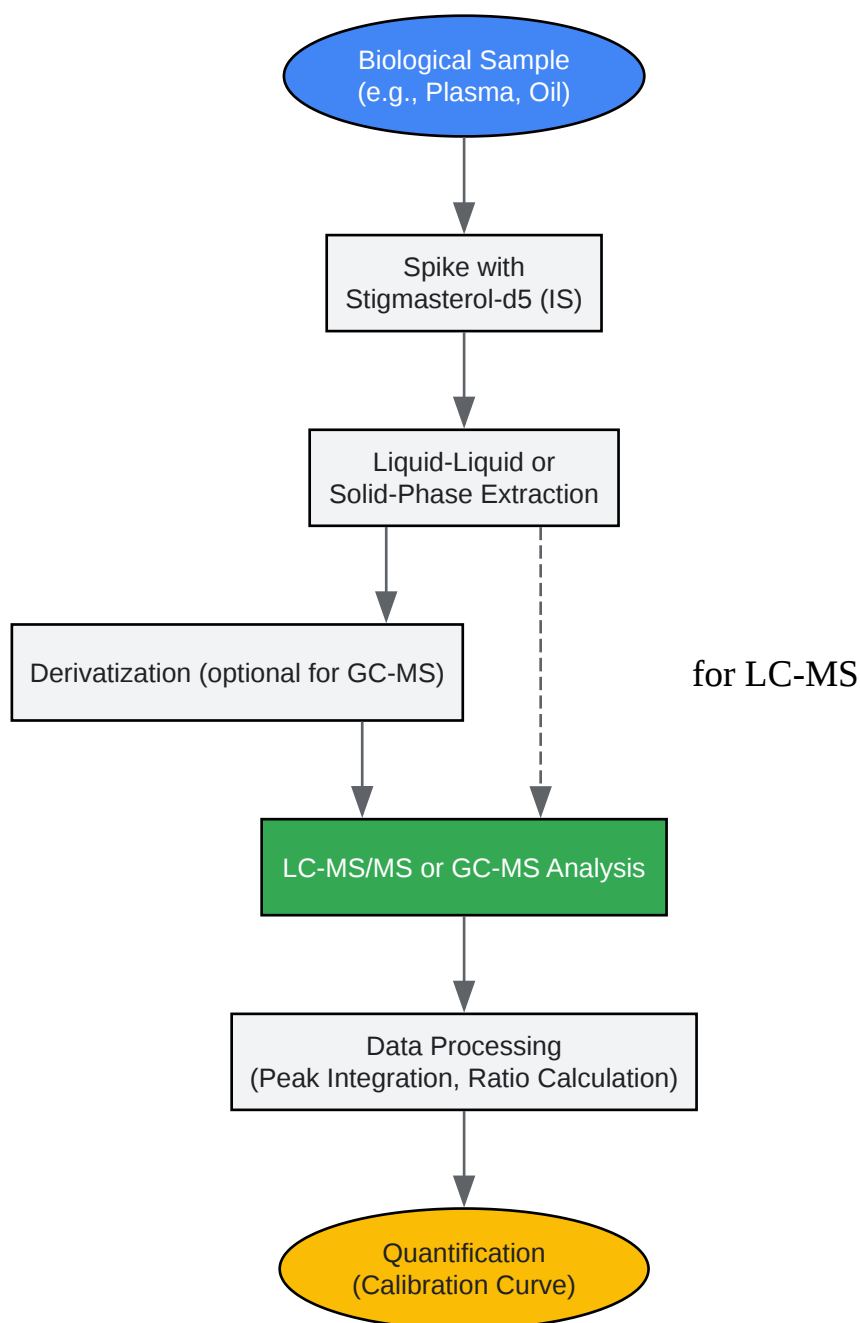


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Caption: Stigmasterol's influence on the JAK/STAT signaling pathway.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the quantitative analysis of stigmasterol in a biological sample using **Stigmasterol-d5** as an internal standard.



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Caption: Workflow for stigmasterol quantification using **Stigmasterol-d5**.

Conclusion

Stigmasterol-d5 is an indispensable tool for the accurate and precise quantification of stigmasterol in various matrices. Its chemical and physical properties closely mimic those of its unlabeled counterpart, ensuring reliable performance as an internal standard. The information

provided in this technical guide on the properties of **Stigmasterol-d5**, along with the biological context of stigmasterol's activity and detailed experimental protocols, serves as a valuable resource for researchers in the fields of analytical chemistry, pharmacology, and drug development.

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